

How to prepare SDZ285428 stock solution for experiments

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Compound of Interest

Compound Name: SDZ285428

Cat. No.: B15561155

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Application Notes and Protocols for SDZ285428

For Researchers, Scientists, and Drug Development Professionals

Introduction

SDZ285428 is a potent inhibitor of cytochrome P450 enzymes, specifically targeting CYP24A1 and CYP51. Its inhibitory activity makes it a valuable tool for studying the roles of these enzymes in various biological processes. As an inhibitor of CYP24A1, it is involved in the regulation of vitamin D metabolism. Its action against CYP51, a key enzyme in the ergosterol biosynthesis pathway, also makes it relevant for research in mycology and parasitology. This document provides detailed protocols for the preparation of **SDZ285428** stock solutions for use in in vitro experiments.

Chemical Properties and Storage

A summary of the key chemical properties and recommended storage conditions for **SDZ285428** is provided in the table below.

Property	Value	Reference
Molecular Weight	401.89 g/mol	[1]
Formula	C ₂₄ H ₂₀ ClN ₃ O	[1]
CAS Number	174262-13-6	[1]
Appearance	White to Off-White Solid	
Solubility	DMSO: 22.5 mg/mL (55.99 mM)	
Storage of Solid	Powder: -20°C for up to 3 years	
Storage of Solution	In solvent: -80°C for up to 1 year	

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SDZ285428** in dimethyl sulfoxide (DMSO). This stock solution can then be further diluted to the desired final concentration for various in vitro assays.

Materials:

- **SDZ285428** powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **SDZ285428** and DMSO.
- DMSO is readily absorbed through the skin and can carry dissolved substances with it. Handle with care.
- Perform all handling of **SDZ285428** powder and preparation of the stock solution in a chemical fume hood or a biological safety cabinet to avoid inhalation of the powder.

Procedure:

- Equilibrate Reagents: Allow the **SDZ285428** powder and DMSO to come to room temperature before use. This prevents condensation from forming on the compound and in the solvent.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the desired amount of **SDZ285428** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.019 mg of **SDZ285428** (Molecular Weight = 401.89 g/mol).
- Dissolving the Compound:
 - Add the appropriate volume of sterile DMSO to the microcentrifuge tube containing the weighed **SDZ285428**. To continue the example, add 1 mL of DMSO.
 - Close the tube tightly and vortex thoroughly for at least one minute to ensure the compound is completely dissolved. Sonication is recommended to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile

cryovials.

- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 1 year). For short-term storage, -20°C can be used for up to one month.

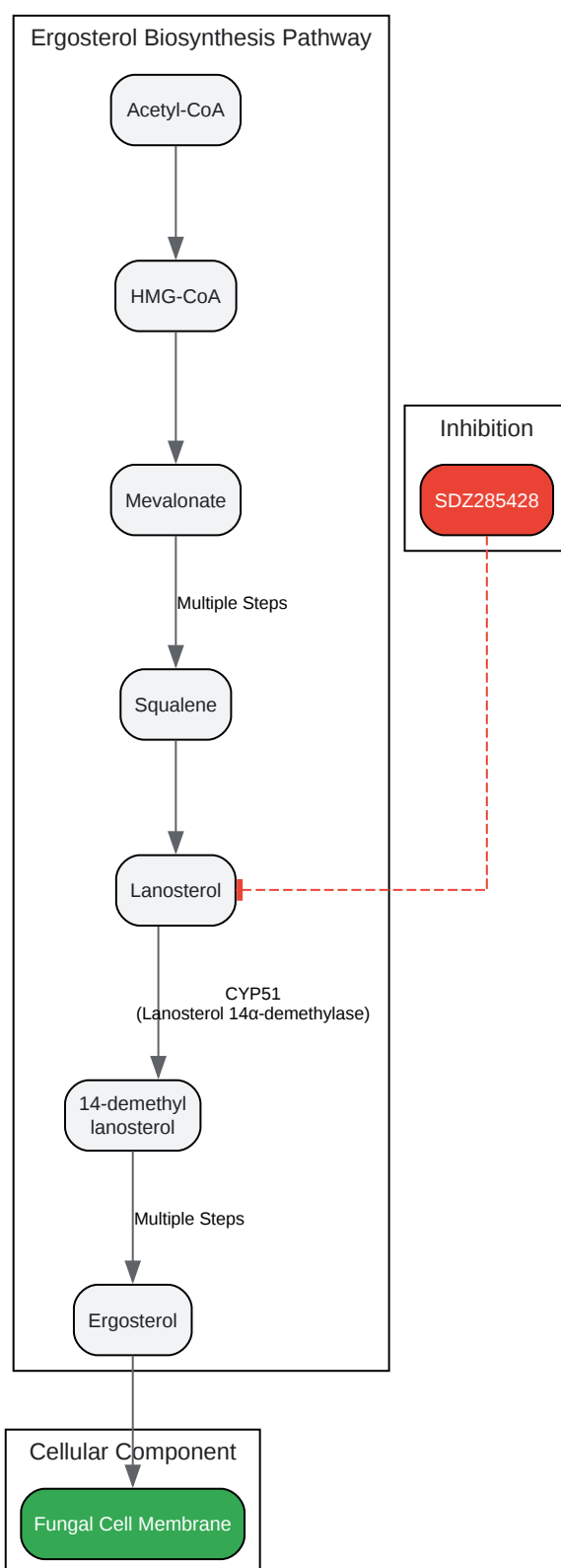
Note on Use in Cell Culture:

When preparing working solutions for cell-based assays, the final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Signaling Pathway

SDZ285428 is an inhibitor of CYP51 (also known as lanosterol 14 α -demethylase), a critical enzyme in the ergosterol biosynthesis pathway in fungi and protozoa. Ergosterol is an essential component of the fungal cell membrane, analogous to cholesterol in mammalian cells.

Inhibition of CYP51 disrupts the production of ergosterol, leading to the accumulation of toxic sterol intermediates and ultimately inhibiting fungal growth. The diagram below illustrates the point of inhibition of **SDZ285428** in this pathway.

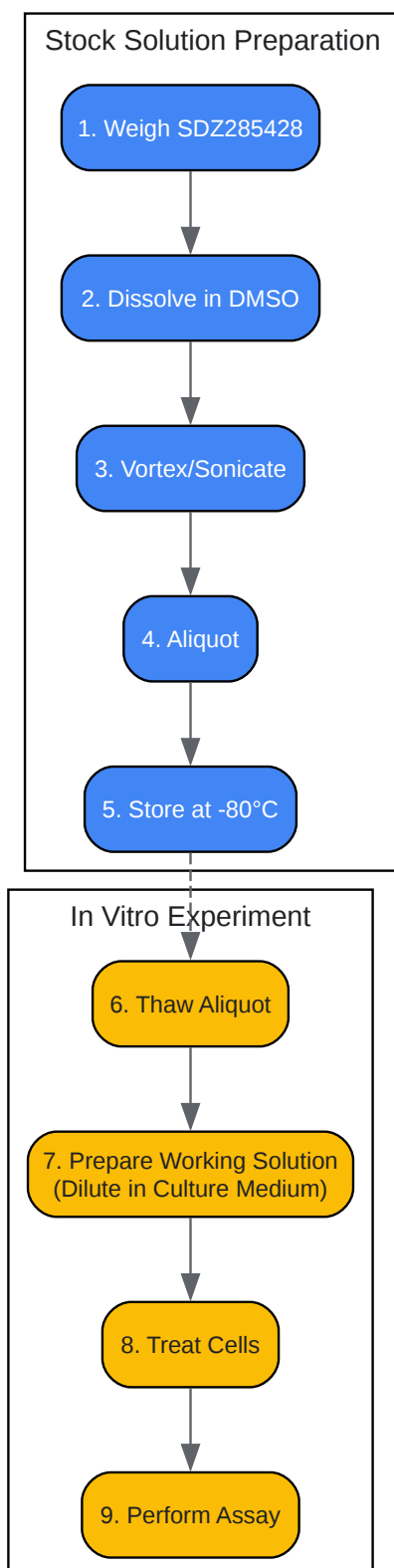


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Caption: Inhibition of CYP51 by **SDZ285428** in the ergosterol biosynthesis pathway.

Experimental Workflow

The following diagram outlines the general workflow for preparing and using the **SDZ285428** stock solution in a typical in vitro experiment.



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Caption: Workflow for preparing and using **SDZ285428** in experiments.

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References

- 1. carloth.com [carloth.com]
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